

# Navigating Purity and Analysis of N-Desmethyl dosimertinib-d5: A Comparative Guide

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## Compound of Interest

Compound Name: *N-Desmethyl dosimertinib-d5*

Cat. No.: *B15140261*

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For researchers and drug development professionals, establishing the purity and analytical profile of active pharmaceutical ingredients (APIs) and their metabolites is a cornerstone of reliable and reproducible results. This guide provides a comprehensive comparison of the analytical data for **N-Desmethyl dosimertinib-d5**, a deuterated metabolite of the EGFR inhibitor Dosimertinib, with its non-deuterated counterpart and the parent drug, Osimertinib. Detailed experimental protocols for key analytical techniques are also presented to support robust in-house analysis.

**N-Desmethyl dosimertinib-d5** is the deuterated form of N-Desmethyl osimertinib (also known as AZ5104), a primary active metabolite of Osimertinib (AZD9291). The strategic inclusion of deuterium atoms can modify the metabolic profile of the compound, potentially leading to a longer half-life and altered pharmacokinetic properties. Accurate assessment of its purity and impurity profile is therefore critical for its use as a reference standard in metabolic studies and clinical trials.

## Certificate of Analysis: A Comparative Overview

A Certificate of Analysis (CoA) is a crucial document that outlines the quality and purity of a chemical substance. Below is a comparative summary of typical analytical data for **N-Desmethyl dosimertinib-d5**, N-Desmethyl osimertinib, and Osimertinib. The data for **N-Desmethyl dosimertinib-d5** is representative, based on common specifications for deuterated standards.

Parameter	N-Desmethyl dosimertinib-d5	N-Desmethyl osimertinib (AZ5104)	Osimertinib (AZD9291)
Appearance	White to Off-White Solid	White to Off-White Solid	White to Off-White Solid
Molecular Formula	C <sub>27</sub> H <sub>26</sub> D <sub>5</sub> N <sub>7</sub> O <sub>2</sub>	C <sub>27</sub> H <sub>31</sub> N <sub>7</sub> O <sub>2</sub>	C <sub>28</sub> H <sub>33</sub> N <sub>7</sub> O <sub>2</sub>
Molecular Weight	490.63 g/mol	485.58 g/mol	499.61 g/mol
Purity (by HPLC)	≥98%	≥98%	≥99% <sup>[1]</sup>
Isotopic Purity (d5)	≥99%	N/A	N/A
Residual Solvents	Conforms to ICH Q3C	Conforms to ICH Q3C	Conforms to ICH Q3C
Water Content (by Karl Fischer)	≤0.5%	≤0.5%	≤0.5%
Heavy Metals	≤10 ppm	≤10 ppm	≤10 ppm
Storage	-20°C, protect from light	-20°C, protect from light	Room Temperature, protect from light

## Experimental Protocols for Purity Assessment

Accurate determination of purity and impurity profiles relies on validated analytical methods. High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are the most common techniques employed for the analysis of Osimertinib and its metabolites.

### High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is suitable for determining the purity of **N-Desmethyl dosimertinib-d5** and identifying any non-deuterated or other related impurities.

Instrumentation:

- HPLC system with UV or PDA detector

- C18 reverse-phase column (e.g., 4.6 x 150 mm, 3.5  $\mu$ m)

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid or Ammonium acetate buffer

Chromatographic Conditions:

Parameter	Condition
Mobile Phase A	<b>0.1% Formic acid in Water</b>
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	10% B to 90% B over 15 minutes
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	254 nm

| Injection Volume | 10  $\mu$ L |

Sample Preparation:

- Accurately weigh and dissolve the sample in a suitable solvent (e.g., 50:50 Acetonitrile:Water) to a final concentration of 1 mg/mL.
- Filter the solution through a 0.22  $\mu$ m syringe filter before injection.

## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Quantification

LC-MS/MS provides high sensitivity and selectivity, making it ideal for quantifying low levels of metabolites in biological matrices and for the precise determination of isotopic purity.

## Instrumentation:

- UHPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.

## Reagents:

- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)

## Chromatographic Conditions:

Parameter	Condition
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.7 µm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	5% B to 95% B over 5 minutes
Flow Rate	0.4 mL/min
Column Temperature	40°C

| Injection Volume | 5 µL |

## Mass Spectrometric Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM) Transitions:
  - **N-Desmethyl dosimertinib-d5**: Precursor Ion > Product Ion (to be determined empirically, expected m/z shift of +5 compared to the non-deuterated analog)

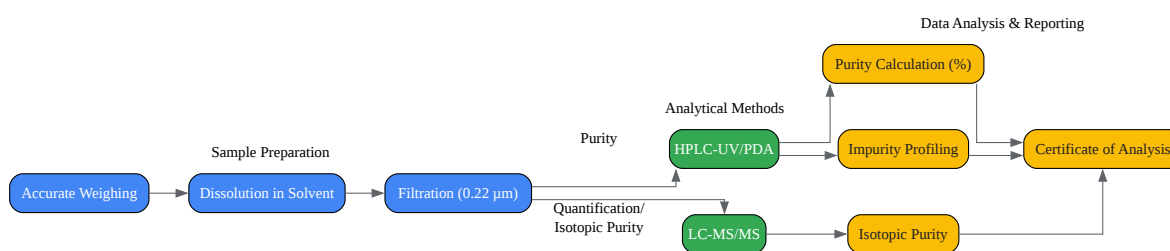
- N-Desmethyl osimertinib (AZ5104): e.g.,  $m/z$  486.3 > 72.1
- Osimertinib (AZD9291): e.g.,  $m/z$  500.3 > 72.1

Sample Preparation: For analysis in biological matrices (e.g., plasma), a protein precipitation step is typically required.

- To 100  $\mu$ L of plasma, add 300  $\mu$ L of acetonitrile containing an appropriate internal standard.
- Vortex for 1 minute to precipitate proteins.
- Centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to an autosampler vial for injection.

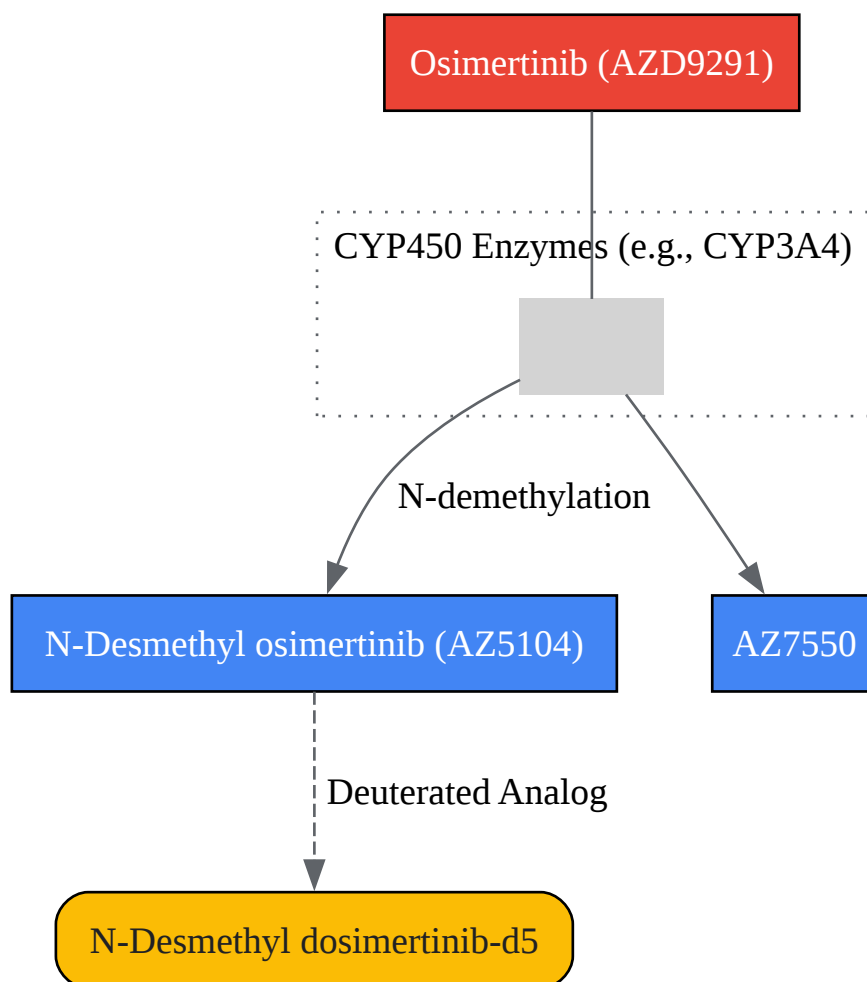
## Visualizing Analytical Workflows and Biological Pathways

To further clarify the processes and relationships discussed, the following diagrams are provided.



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Caption: Analytical workflow for purity assessment of **N-Desmethyl dosimertinib-d5**.



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Caption: Simplified metabolic pathway of Osimertinib.

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## References

- 1. Development and validation of an LC-MS/MS method for quantification of Osimertinib and its two metabolites AZ7550 and AZ5104 in human plasma including long-time storage -

PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Navigating Purity and Analysis of N-Desmethyl dosimertinib-d5: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15140261#certificate-of-analysis-and-purity-assessment-for-n-desmethyl-dosimertinib-d5]

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